

NSC 107512 solubility issues and solutions

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Compound of Interest

Compound Name: NSC 107512

Cat. No.: B10829455

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Technical Support Center: NSC 107512

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **NSC 107512**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing a stock solution of **NSC 107512**?

For initial stock solutions, Dimethyl Sulfoxide (DMSO) is commonly used. A stock solution of 42.5 mg/mL in DMSO can be prepared.

Q2: My **NSC 107512** is not dissolving completely in the recommended solvent. What should I do?

If you observe precipitation or incomplete dissolution, gentle heating and/or sonication can be used to aid in dissolving the compound.^[1] Ensure the solution becomes clear before use.

Q3: I'm preparing **NSC 107512** for an in vivo experiment and I'm seeing precipitation. What are the recommended solvent systems?

For in vivo experiments, it is crucial to use a biocompatible solvent system and to prepare the working solution fresh on the day of use.^[1] Here are three recommended solvent systems that yield a clear solution of at least 4.25 mg/mL:^[1]

- Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
- Protocol 2: 10% DMSO, 90% (20% SBE- β -CD in Saline)
- Protocol 3: 10% DMSO, 90% Corn Oil

If precipitation occurs during the preparation of these formulations, gentle heating and/or sonication can be applied to facilitate dissolution.^[1]

Q4: How should I store my **NSC 107512** stock solution?

Prepared stock solutions in solvent should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For long-term storage, store at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is recommended.^[1] It is also advised to protect the solution from light and store it under nitrogen.^[1]

Q5: Can I use a working solution that was prepared a few days ago for my in vivo experiment?

It is strongly recommended to prepare working solutions for in vivo experiments freshly on the same day of use to ensure stability and efficacy.^[1]

Quantitative Solubility Data

Solvent System	Achievable Concentration	Resulting Solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.25 mg/mL	Clear solution
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 4.25 mg/mL	Clear solution
10% DMSO, 90% Corn Oil	≥ 4.25 mg/mL	Clear solution

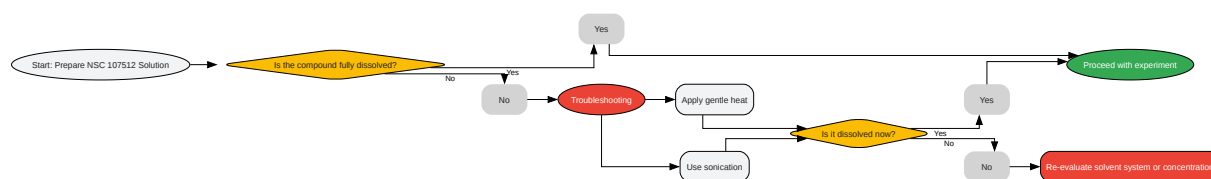
Detailed Experimental Protocols

Preparation of 1 mL in vivo Working Solution (Protocol 1 Example):

- Start with a 42.5 mg/mL stock solution of **NSC 107512** in DMSO.

- In a sterile microcentrifuge tube, add 400 μ L of PEG300.
- To the PEG300, add 100 μ L of the 42.5 mg/mL **NSC 107512** stock solution in DMSO and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the total volume to 1 mL.
- Vortex the solution until it is clear. If any precipitation is observed, gently warm the tube or sonicate the solution until all solid is dissolved.

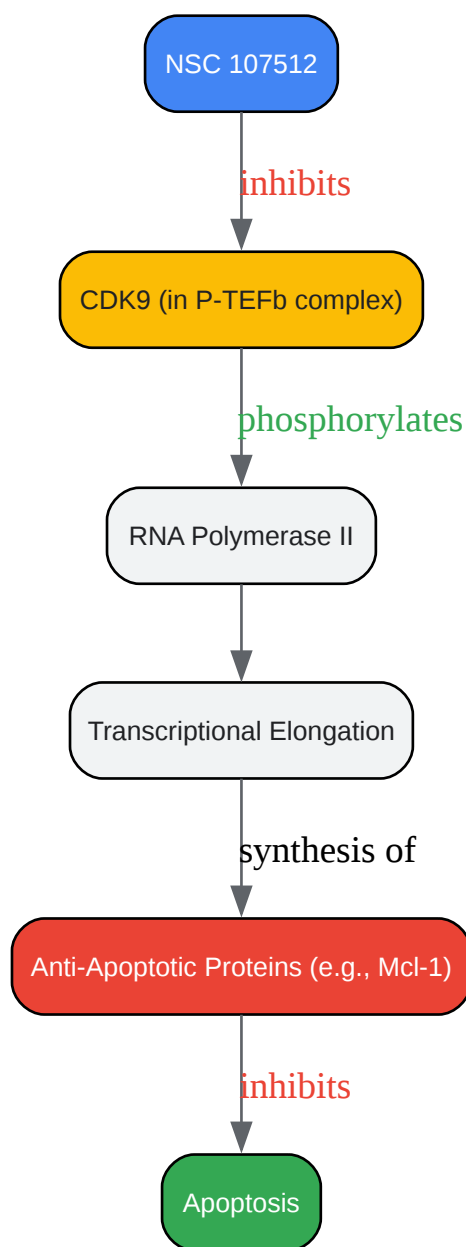
Visual Guides



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Caption: Troubleshooting workflow for **NSC 107512** solubility issues.

NSC 107512 is a potent inhibitor of cyclin-dependent kinase 9 (CDK9).[1] CDK9 is a key component of the positive transcription elongation factor b (P-TEFb), which phosphorylates the C-terminal domain of RNA Polymerase II, leading to productive transcription elongation. Inhibition of CDK9 by **NSC 107512** leads to a decrease in the transcription of short-lived anti-apoptotic proteins, such as Mcl-1, resulting in the induction of apoptosis, particularly in cancer cells that are highly dependent on this pathway for survival.[1]



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Caption: Simplified signaling pathway of **NSC 107512** action.

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References

- 1. medchemexpress.com [medchemexpress.com]
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